

An In-Depth Technical Guide to Benzoximate

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Compound of Interest

Compound Name: *Benzoximate*

CAS No.: *29356-13-6*

Cat. No.: *B1239414*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acaricide **Benzoximate**, focusing on its chemical identity, physicochemical properties, toxicological profile, and analytical methodologies. While **Benzoximate** has been used in agriculture, key aspects of its biological interactions, including its precise mechanism of action, remain to be fully elucidated.

Chemical Identity: Synonyms, Trade Names, and Identifiers

Benzoximate is known by a variety of synonyms and trade names in scientific literature and commercial products. Its systematic chemical name is benzoic 3-chloro-N-ethoxy-2,6-dimethoxybenzimidic anhydride[1][2][3]. The Chemical Abstracts Service (CAS) Registry Number for **Benzoximate** is 29104-30-1[1][3][4][5][6][7].

A comprehensive list of its common synonyms, trade names, and chemical identifiers is provided in Table 1 for clear identification and cross-referencing in research.

Table 1: Synonyms, Trade Names, and Chemical Identifiers for **Benzoximate**

Category	Identifier	Reference(s)
IUPAC Name	[(3-chloro-2,6-dimethoxybenzoyl)-ethylamino] benzoate	[1]
CAS Name	Benzoic acid, anhydride with 3-chloro-N-ethoxy-2,6-dimethoxybenzenecarboximidic acid	[1][2][3]
CAS Registry No.	29104-30-1	[1][3][4][5][6][7]
Molecular Formula	C18H18ClNO5	[1][4][5]
Molecular Weight	363.79 g/mol	[4][5]
Common Synonyms	Benzomate, Benzoxamate	[1][3]
Trade Names	Acarbate, Artaban, Azomate, Citrazon, NA-53, NA-53M	[1][5]
Other Identifiers	EINECS 249-439-1, BRN 2783319	[1]

Physicochemical Properties

The physicochemical properties of a compound are critical for understanding its environmental fate, bioavailability, and for the development of analytical methods. **Benzoximate** is a white crystalline solid.[5] A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties of **Benzoximate**

Property	Value	Reference(s)
Melting Point	73 °C	[5]
Boiling Point	483.3 ± 55.0 °C (Predicted)	[5]
Density	1.21 g/cm ³	
Vapor Pressure	<1.33 × 10 ⁻² Pa (4.53 × 10 ⁻⁴ Pa at 25°C)	[5]
Water Solubility	30.26 mg/L (temperature not stated)	[5]
Solubility in Organic Solvents (at 20°C)		
Acetone: 980 g/L	[5]	
Benzene: 650 g/L	[5]	
Dimethylformamide: 1460 g/L	[5]	
Ethanol: 70 g/L	[5]	
Hexane: 8 g/L	[5]	
Xylene: 710 g/L	[5]	

Toxicological Profile

The toxicological data for **Benzoximate** indicates moderate acute toxicity to mammals and fish. It is noted to be harmful to aquatic life with long-lasting effects. However, specific quantitative data for some non-target organisms, particularly aquatic invertebrates and bees, are not readily available in the reviewed literature.

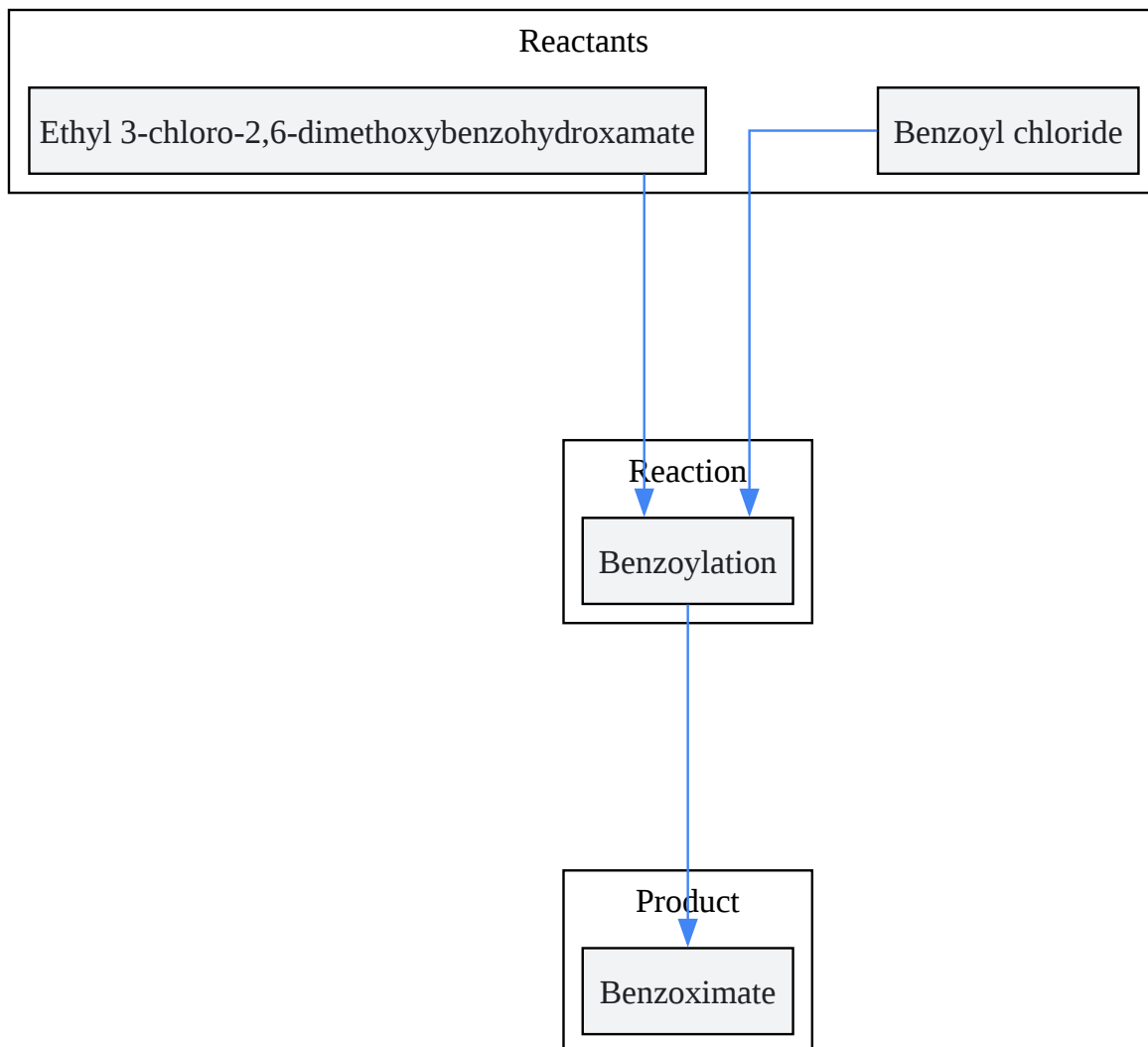
Table 3: Acute Toxicity of **Benzoximate**

Species	Route of Exposure	Value	Reference(s)
Rat	Oral (LD ₅₀)	>15,000 mg/kg	
Rat	Dermal (LD ₅₀)	>15,000 mg/kg	
Mouse	Oral (LD ₅₀)	12,000 mg/kg	
Mouse	Intraperitoneal (LD ₅₀)	3,550 mg/kg	
Japanese Quail	Oral (LC ₅₀)	>10,000 ppm	
Carp	Aquatic (LC ₅₀ , 48h)	1.85 mg/L	
Aquatic Invertebrates (e.g., Daphnia)	Aquatic (EC ₅₀)	Data not available	
Algae	Aquatic (EC ₅₀)	Data not available	
Bees	Oral/Contact (LD ₅₀)	Reported as "highly toxic," specific value not available	

Experimental Protocols

Synthesis of Benzoximate

A detailed, step-by-step experimental protocol for the synthesis of **Benzoximate** is not widely published. However, the general synthetic route involves the reaction of ethyl 3-chloro-2,6-dimethoxybenzohydroxamate with benzoyl chloride. This reaction is a benzoylation of the hydroxamate.



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Caption: High-level synthesis pathway for **Benzoximate**.

Analytical Method for Residue Determination

A detailed method for the determination of **Benzoximate** residues in crops has been developed using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).

Objective: To quantify **Benzoximate** residues in citrus fruits.

Principle: **Benzoximate** is extracted from the sample matrix, cleaned up to remove interfering co-extractives, and then analyzed by HPLC with UV detection.

Methodology:

- Extraction:
 - Homogenize a representative sample of the citrus fruit.
 - Extract the homogenate with a methanol/water solution.
 - Partition the aqueous methanol extract with dichloromethane to transfer **Benzoximate** into the organic phase.
- Cleanup:
 - Concentrate the dichloromethane extract under reduced pressure.
 - Purify the concentrated extract using a Sep-Pak Florisil solid-phase extraction (SPE) cartridge.
 - Condition the cartridge with dichloromethane.
 - Load the sample onto the cartridge.
 - Elute the **Benzoximate** from the cartridge with dichloromethane.
- Determination:
 - Analyze the purified extract by HPLC.
 - HPLC Column: Lichrospher RP-18.
 - Mobile Phase: Acetonitrile and water.
 - Detection: UV detector set at 235 nm.
 - Quantify the amount of **Benzoximate** by comparing the peak area to a standard curve prepared from certified reference material.

Note: GC-MS is generally not suitable for **Benzoximate** analysis as it is a thermally labile compound and can decompose during the analysis.



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Caption: Workflow for **Benzoximate** residue analysis in crops.

Mechanism of Action and Signaling Pathways

The precise molecular target and mechanism of action for **Benzoximate** have not been fully elucidated and are frequently cited as unknown in the scientific literature. It is classified as a non-systemic acaricide with contact and stomach action. The lack of a defined mechanism of action means that there are no established signaling pathways to be diagrammed at this time. Further research is required to understand how **Benzoximate** exerts its toxic effects on mites at the molecular level.

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